

Cumyl-pegacalone: A Technical Guide for Laboratory Reference Standards

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Cumyl-pegacalone*

CAS No.: 2160555-55-3

Cat. No.: B1654246

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **Cumyl-pegacalone** (SGT-151), a synthetic cannabinoid of the gamma-carboline class. This document outlines its chemical and physical properties, provides detailed experimental protocols for its synthesis and analysis, and illustrates its primary signaling pathway and analytical workflow. The information herein is intended to support researchers, scientists, and drug development professionals in laboratory settings.

Quantitative Data Summary

Cumyl-pegacalone is available as an analytical reference standard, typically as a crystalline solid or white powder.^[1] Its physicochemical properties are summarized in the table below.

Property	Value	Reference
Chemical Name	5-pentyl-2-(2-phenylpropan-2-yl)pyrido[4,3-b]indol-1-one	WHO (2020)[1]
Synonym	SGT-151	WHO (2020)[1]
CAS Number	2160555-55-3	WHO (2020)[1]
Molecular Formula	C ₂₅ H ₂₈ N ₂ O	WHO (2020)[1]
Molecular Weight	372.5 g/mol	WHO (2020)[1]
Purity	≥98%	Cayman Chemical
Appearance	Crystalline solid, White powder	WHO (2020)[1]
UV λ _{max}	252 nm	WHO (2020)[1]
Solubility (at 25°C)		
DMF: 30 mg/mL	Cayman Chemical	
DMSO: 15 mg/mL	Cayman Chemical	
Ethanol: 1 mg/mL	Cayman Chemical	
Methanol: 1 mg/mL	Cayman Chemical	
DMF:PBS (pH 7.2) (1:2): 0.25 mg/mL	Cayman Chemical	

Experimental Protocols

Synthesis of Cumyl-pegaclone

The following protocol is based on the published synthesis of **Cumyl-pegaclone** and its isomers by Janssens et al.[1] This synthesis involves the construction of the gamma-carboline core followed by alkylation.

Materials:

- Appropriate starting materials for the gamma-carboline core synthesis

- Cumyl bromide or equivalent cumylating agent
- Pentyl bromide or equivalent alkylating agent
- Potassium hydroxide (KOH)
- Methanol
- Hydrochloric acid (2 M)
- Ethyl acetate
- Magnesium sulfate (MgSO₄)
- Dichloromethane (CH₂Cl₂)
- Sodium hydroxide (NaOH) (2 M)
- Silica for flash column chromatography
- Solvents for chromatography (e.g., ethyl acetate, petroleum ether)

Procedure:

- Synthesis of the Gamma-Carboline Intermediate:
 - A precursor acid is synthesized by dissolving the starting materials in methanol, followed by the addition of solid KOH.
 - The mixture is heated to reflux for 16 hours.
 - After cooling to room temperature, the solvent is removed in vacuo.
 - The residue is treated with 2 M hydrochloric acid and extracted with ethyl acetate.
 - The combined organic extracts are dried over MgSO₄, filtered, and concentrated.
 - The resulting acid is recrystallized from isopropanol to yield a pale brown crystalline solid.

[1]

- Alkylation to form **Cumyl-pegacalone**:
 - The synthesized gamma-carboline intermediate is reacted with the appropriate cumyl and pentyl reagents.
 - The reaction mixture is cooled to room temperature and diluted with CH₂Cl₂.
 - The pH of the aqueous phase is adjusted to 10 with 2 M NaOH solution.
 - The aqueous phase is extracted with CH₂Cl₂.
 - The combined organic extracts are dried over MgSO₄, filtered, and concentrated.[1]
- Purification:
 - The crude product is purified by flash column chromatography on silica gel using a gradient of ethyl acetate in petroleum ether to yield **Cumyl-pegacalone** as a yellow oil, which may solidify upon standing.[1]
 - Further purification, if necessary, can be performed by preparative HPLC.[1]

Analytical Methodologies

A variety of analytical methods have been utilized for the identification and quantification of **Cumyl-pegacalone**. [1]

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (e.g., Agilent Technologies 6890N with 5973 MSD). [2]
- Capillary column: HP-5-MS (30 m x 0.25 mm I.D., 0.25 μm film thickness) or similar. [2]

Sample Preparation:

- For herbal mixtures, an aliquot of approximately 200 mg is weighed. [2]
- The sample is extracted with a suitable solvent, such as methanol.

- The extract is filtered prior to injection.

GC-MS Parameters:

- Injector Temperature: 280 °C
- Oven Temperature Program: Initial temperature of 100°C for 3 minutes, ramped to 310°C at a rate of 30°C/min, and held at 310°C for 10 minutes.[2]
- Carrier Gas: Helium
- Ionization Mode: Electron Ionization (EI) at 70 eV
- MS Scan Range: m/z 40-550

Expected Results: The mass spectrum of **Cumyl-pegacalone** will show characteristic fragment ions, which can be used for its identification.

Instrumentation:

- HPLC system with a diode-array detector.
- Column: A suitable reversed-phase column, such as a C18.

Sample Preparation:

- A stock solution of the **Cumyl-pegacalone** reference standard is prepared in a suitable solvent (e.g., acetonitrile).
- Calibration standards are prepared by serial dilution of the stock solution.
- Samples for analysis are extracted and diluted as necessary to fall within the calibration range.

HPLC-DAD Parameters:

- Mobile Phase: A gradient of acetonitrile and water, both containing a small amount of a modifier like formic acid, is commonly used.

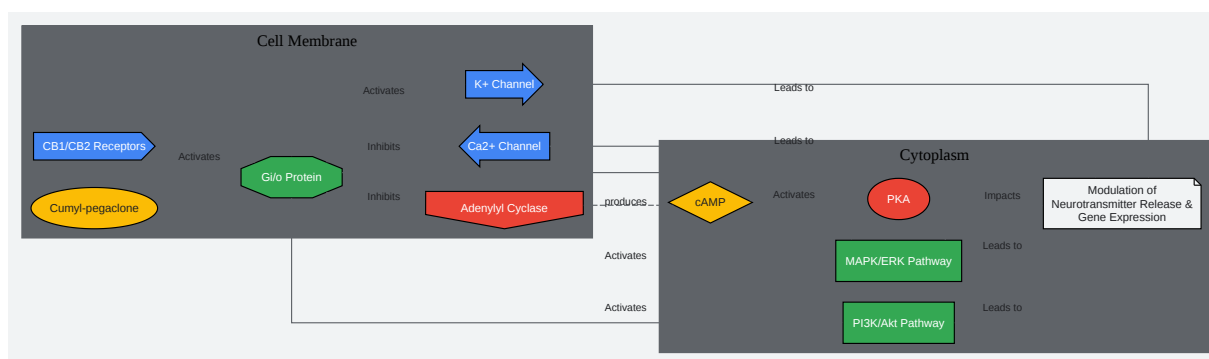
- Flow Rate: Typically around 1 mL/min.
- Column Temperature: Maintained at a constant temperature, for example, 30°C.
- Detection Wavelength: The DAD is set to monitor a range of wavelengths, with the maximum absorbance for **Cumyl-pegacalone** being at 252 nm.[1] A wavelength of 310 nm has also been used for quantification.[2]

Data Analysis: A calibration curve is constructed by plotting the peak area against the concentration of the standards. The concentration of **Cumyl-pegacalone** in the unknown sample is then determined from this curve.

Visualizations

Cannabinoid Receptor Signaling Pathway

Cumyl-pegacalone is a potent agonist at both the cannabinoid 1 (CB1) and cannabinoid 2 (CB2) receptors.[1] The activation of these G-protein coupled receptors initiates a cascade of intracellular signaling events.

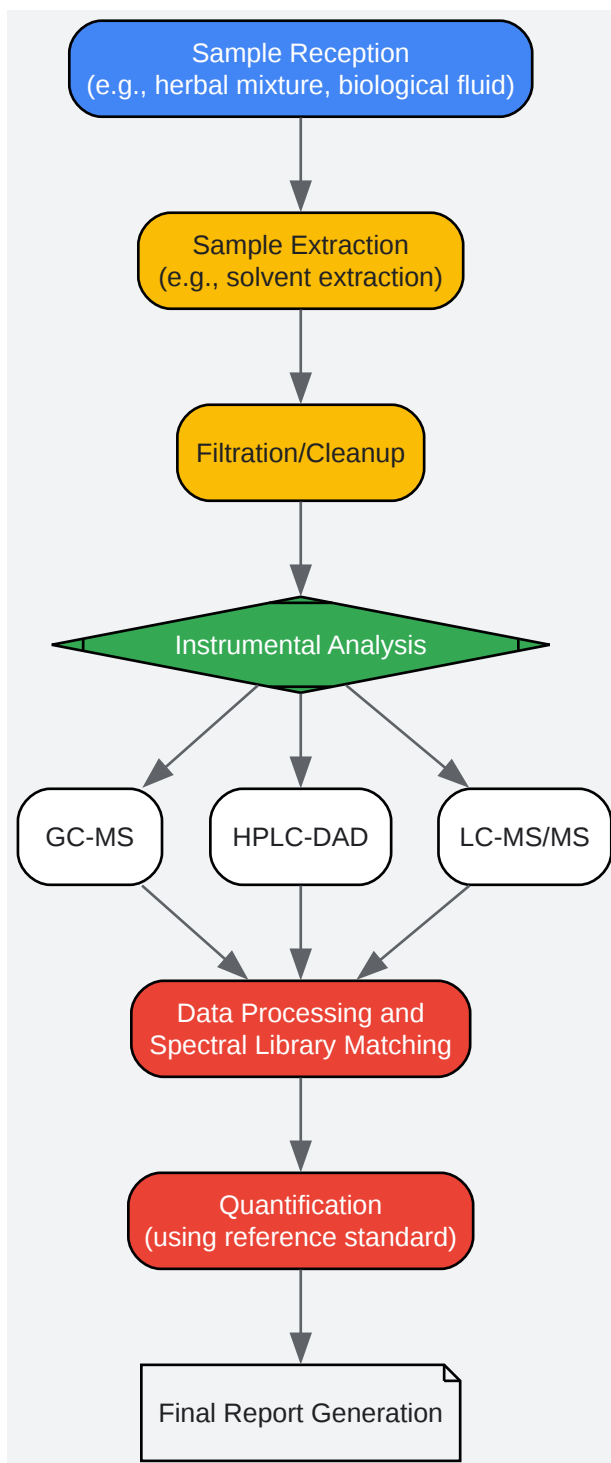


[Click to download full resolution via product page](#)

Cannabinoid Receptor Signaling Pathway

Experimental Workflow for Analysis

The following diagram illustrates a typical workflow for the analysis of **Cumyl-pegacalone** in a laboratory setting, from sample reception to final data analysis.



[Click to download full resolution via product page](#)

Analytical Workflow for **Cumyl-pegacalone**

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. backoffice.biblio.ugent.be](http://backoffice.biblio.ugent.be) [backoffice.biblio.ugent.be]
- [2. researchgate.net](http://researchgate.net) [researchgate.net]
- To cite this document: BenchChem. [Cumyl-pegacalone: A Technical Guide for Laboratory Reference Standards]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1654246/docs#cumyl-pegacalone-a-technical-guide-for-laboratory-reference-standards>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check